

Personal protective equipment for handling 3-Chloro-2-methoxyaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-2-methoxyaniline

Cat. No.: B1345702

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Essential Safety and Handling Guide for 3-Chloro-2-methoxyaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Chloro-2-methoxyaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **3-Chloro-2-methoxyaniline**
- Synonyms: Aniline, 3-chloro-2-methoxy-
- CAS Number: 51114-68-2
- Molecular Formula: C₇H₈ClNO
- Molecular Weight: 157.60 g/mol [1]

Primary Hazards:

- Irritant[1]

Personal Protective Equipment (PPE)

The following table summarizes the required PPE for handling **3-Chloro-2-methoxyaniline**. Adherence to these recommendations is critical to prevent exposure.

PPE Category	Specification
Eye and Face	Safety glasses with side shields, chemical goggles, or a face shield (minimum 8 inches) are required. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2]
Hand	Wear compatible chemical-resistant gloves. For brief contact, a glove with a protection class of 3 or higher (breakthrough time > 60 minutes according to EN 374) is recommended. [3] Contaminated gloves should be replaced immediately.
Respiratory	A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges should be used as a backup to engineering controls if risk assessment shows it is necessary. [2] If a respirator is the sole means of protection, a full-face supplied air respirator must be used. [2]
Body	Wear appropriate protective clothing to prevent skin exposure. [4] [5] A lab coat or chemical-resistant apron is mandatory.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a well-ventilated area, preferably a chemical fume hood.[\[6\]](#)
- Verify that an eyewash station and safety shower are readily accessible.[\[5\]](#)

- Assemble all necessary equipment and reagents before handling the chemical.
- Don all required PPE as specified in the table above.

2. Handling:

- Avoid all personal contact, including inhalation of dust or vapors.[3]
- Do not eat, drink, or smoke when using this product.[2][3][4]
- Keep containers securely sealed when not in use.[3]
- Avoid physical damage to containers.[3]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[5] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash off with soap and plenty of water.[2][4][5] Seek medical attention if irritation occurs.[3]
- Inhalation: Move the person into fresh air.[2][4][5] If not breathing, give artificial respiration.[2][4][5] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[2] Rinse mouth with water.[2][7] Never give anything by mouth to an unconscious person.[2][7] Call a physician or poison control center immediately.[6]

4. Spill Response:

- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection.
- For minor spills, use an inert absorbent material to soak up the substance.[2]

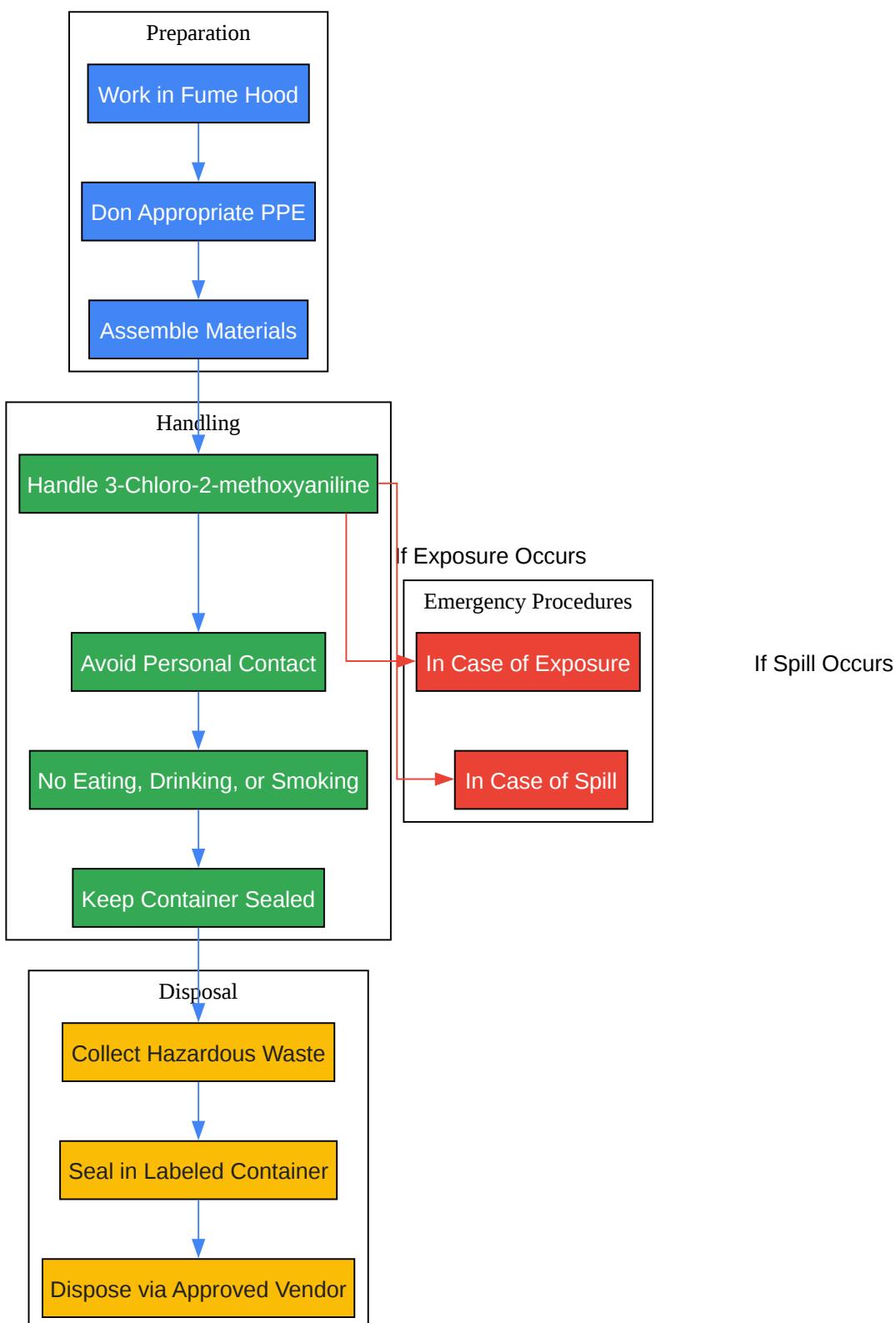
- Collect the absorbed material and place it in a suitable, closed, and labeled container for disposal.[2][3]
- Clean the spill area thoroughly.
- Prevent the spill from entering drains.[2]

Disposal Plan

All waste materials must be treated as hazardous waste.

- Chemical Waste: Dispose of **3-Chloro-2-methoxyaniline** and any reaction byproducts in a designated, labeled hazardous waste container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, absorbent pads, and disposable lab coats, must be placed in a sealed and labeled container for hazardous waste disposal.
- Disposal Method: All waste must be disposed of through an approved waste disposal plant in accordance with local, regional, and national regulations.[4][5] Do not dispose of down the drain.

Experimental Workflow Diagram

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Caption: Workflow for the safe handling of **3-Chloro-2-methoxyaniline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Chloro-2-methoxyaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345702#personal-protective-equipment-for-handling-3-chloro-2-methoxyaniline]

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